

Safety and handling precautions for Phenyl carbamate

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Compound of Interest

Compound Name: Phenyl carbamate

Cat. No.: B146086

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An In-depth Technical Guide to the Safety and Handling of **Phenyl Carbamate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. The information provided is compiled from various sources and should not be considered a substitute for a formal risk assessment or a Material Safety Data Sheet (MSDS) provided by a supplier. All laboratory work should be conducted in accordance with established safety protocols and under the supervision of qualified personnel.

Introduction

Phenyl carbamate (CAS No. 622-46-8) is an organic compound used as an intermediate in the synthesis of various pharmaceuticals and other chemicals.^[1] It belongs to the carbamate class of compounds, some of which are known for their biological activity, including acetylcholinesterase inhibition.^[2] This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **Phenyl carbamate** in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **Phenyl carbamate** is presented in Table 1. This information is crucial for understanding its behavior under various experimental and storage conditions.

Table 1: Physicochemical Properties of **Phenyl Carbamate**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ NO ₂	
Molecular Weight	137.14 g/mol	
Appearance	White to off-white crystalline solid/flakes	[3]
Melting Point	145 - 152 °C	[4]
Boiling Point	278.9 °C at 760 mmHg	[5]
Solubility	Soluble in water. Soluble in ethanol and acetone.	[1][3]
Flash Point	159.3 °C	[5]
Density	1.2 g/cm ³	[5]
Vapor Pressure	Not available	
pKa	12.33 ± 0.50 (Predicted)	[3]

Hazard Identification and GHS Classification

Phenyl carbamate is classified as a hazardous substance. The GHS classification is summarized in Table 2.

Table 2: GHS Hazard Classification for **Phenyl Carbamate**

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation	[1]

Signal Word: Warning[1]

Toxicological Data

Note: Extensive literature searches did not yield specific quantitative acute toxicity data (e.g., LD₅₀, LC₅₀) for **Phenyl carbamate** (CAS 622-46-8). The toxicological information for related carbamate compounds varies widely. For example, the oral LD₅₀ in rats for Carbofuran is 5 mg/kg, while for other carbamates, it can be significantly higher.[2] Therefore, in the absence of specific data, **Phenyl carbamate** should be handled as a substance with potential for significant toxicity.

The primary mechanism of toxicity for many carbamates is the inhibition of acetylcholinesterase, an enzyme critical for the proper functioning of the nervous system.[2] Inhibition of this enzyme leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of the nervous system.[2]

Safety and Handling Precautions

Engineering Controls

- Work with **Phenyl carbamate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Ensure that safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling **Phenyl carbamate**. The following should be worn:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.^[4]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A flame-retardant lab coat should be worn to protect from skin contact.
- Respiratory Protection: If working outside of a fume hood or if dusts are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.^[4]

Hygiene Practices

- Avoid inhalation of dust or vapors.^[6]
- Avoid contact with skin and eyes.^[6]
- Do not eat, drink, or smoke in areas where **Phenyl carbamate** is handled.
- Wash hands thoroughly after handling the compound.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.^[4]

Spill and Disposal

- Spills: In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material. Collect the material into a suitable container for disposal. Avoid

generating dust.

- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. **Phenyl carbamate** waste should be treated as hazardous waste.[6]

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.[4]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Fire and Explosion Hazards

- Flammability: **Phenyl carbamate** is a combustible solid.
- Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.
- Hazardous Combustion Products: Combustion may produce toxic fumes, including carbon oxides and nitrogen oxides.
- Fire Fighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Reactivity

- Chemical Stability: Stable under recommended storage conditions.[4]
- Incompatible Materials: Strong oxidizing agents and strong acids.[4]

- Hazardous Decomposition Products: No hazardous decomposition products are expected under normal conditions of use and storage.
- Hazardous Polymerization: Will not occur.^[4]

Experimental Protocols for Toxicity Assessment

The following are generalized protocols based on OECD guidelines for the testing of chemicals. These tests should be conducted in a facility compliant with Good Laboratory Practices (GLP).

Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD 423)

Objective: To determine the acute oral toxicity of a substance.

Methodology:

- Animal Selection: Use healthy, young adult female rats (e.g., Wistar or Sprague-Dawley strain).
- Housing: House animals individually in appropriate cages with controlled temperature, humidity, and a 12-hour light/dark cycle. Provide standard laboratory diet and water ad libitum.
- Dose Preparation: Prepare the test substance in a suitable vehicle (e.g., water, corn oil). The concentration should be prepared to deliver the desired dose in a volume of 1-2 mL/100g body weight.
- Administration: Administer the test substance by oral gavage to a group of three animals at a starting dose level (e.g., 300 mg/kg).
- Observation: Observe animals for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Stepwise Procedure:
 - If no mortality occurs, proceed to a higher dose level in a new group of animals.

- If mortality occurs, the test is repeated at a lower dose level.
- Endpoint: The test is complete when the dose that causes mortality in a certain proportion of animals is identified, allowing for classification into a GHS category.
- Pathology: Perform a gross necropsy on all animals at the end of the observation period.

Acute Dermal Irritation/Corrosion (Based on OECD 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Selection: Use healthy, young adult albino rabbits.
- Preparation: Approximately 24 hours before the test, clip the fur from a small area (approx. 6 cm²) on the back of the animal.
- Application: Apply 0.5 g of the test substance (moistened with a small amount of water if solid) to the prepared skin area and cover with a gauze patch and semi-occlusive dressing.
- Exposure: After a 4-hour exposure period, remove the dressing and residual test substance.
- Observation: Observe and score the skin reaction for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days to assess the reversibility of the effects.
- Scoring: Use a standardized scoring system (e.g., Draize scale) to grade the severity of the skin reactions.
- Classification: The substance is classified as an irritant or corrosive based on the severity and reversibility of the observed skin lesions.

Acute Eye Irritation/Corrosion (Based on OECD 405)

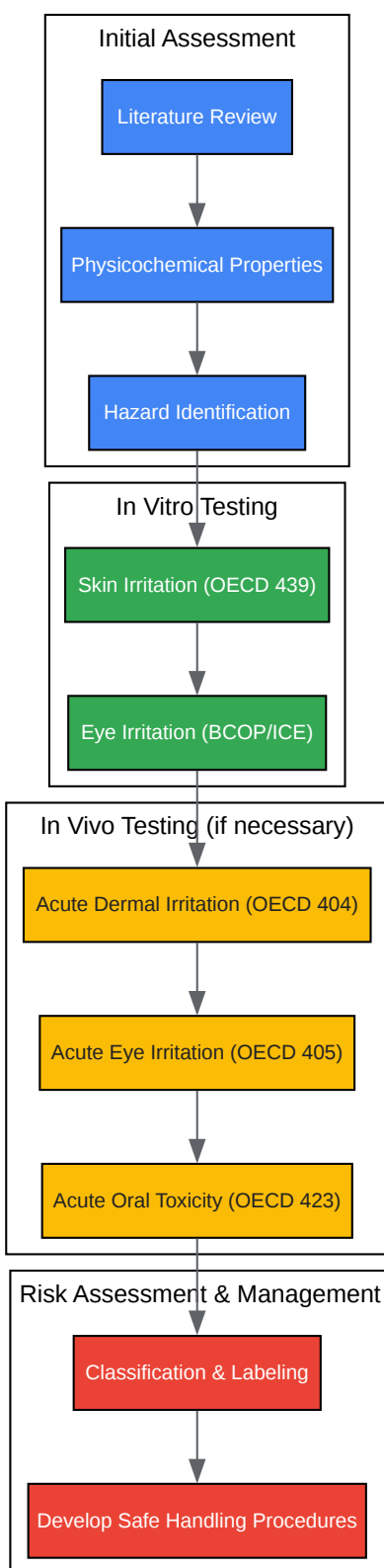
Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Methodology:

- **Animal Selection:** Use healthy, young adult albino rabbits.
- **Application:** Instill 0.1 g of the solid test substance into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** Examine the eyes at 1, 24, 48, and 72 hours after application. Score the reactions of the cornea, iris, and conjunctiva using a standardized scoring system. The observation period may be extended up to 21 days to assess reversibility.
- **Pain Management:** The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress to the animals.
- **Classification:** The substance is classified based on the severity and reversibility of the ocular lesions.

Visualizations

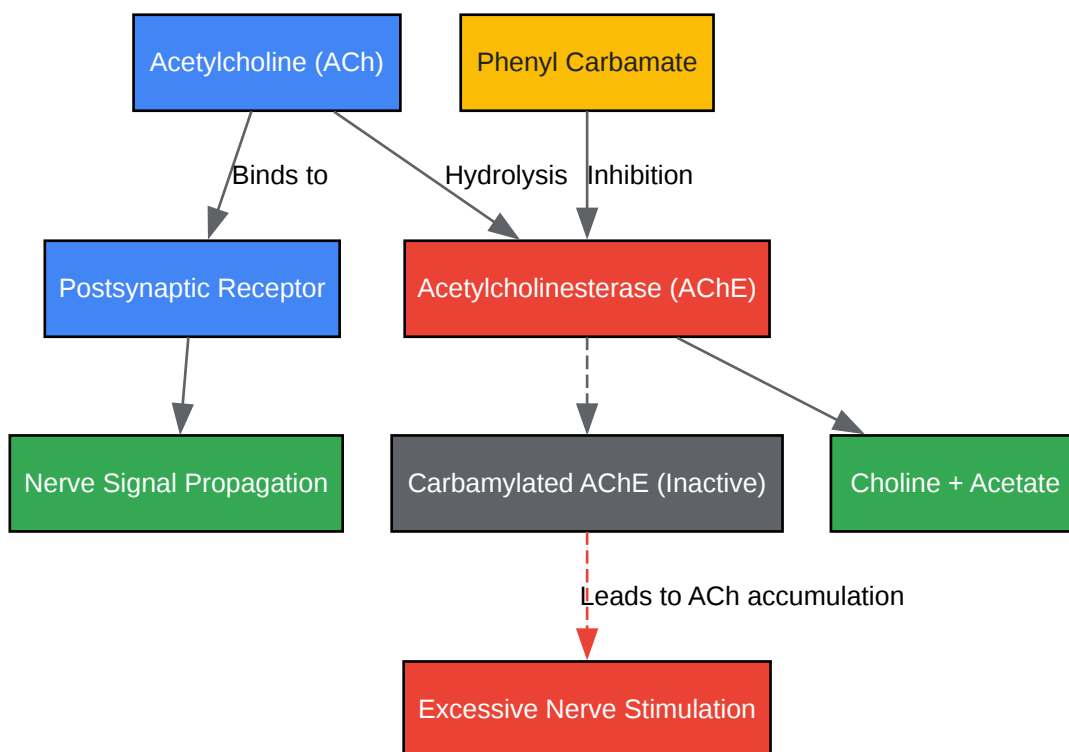
Experimental Workflow for Chemical Safety Assessment



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Caption: A generalized workflow for the safety assessment of a chemical substance.

Signaling Pathway: Acetylcholinesterase Inhibition by Carbamates



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Caption: Mechanism of acetylcholinesterase inhibition by **Phenyl carbamate**.

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